

comparison of MtlnhA-IN-1 with triclosan and ethionamide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: MtlnhA-IN-1

Cat. No.: S12862828

Get Quote

Established InhA Inhibitors: Triclosan and Ethionamide

For clarity, the table below summarizes key information on two well-documented InhA inhibitors based on the search results.

Inhibitor	Mechanism of Action	Key Experimental Data (from search results)	Shortcomings
Triclosan	Direct-acting inhibitor; binds directly to the InhA enzyme without requiring activation [1] [2].	MIC (vs <i>M. tuberculosis</i>): 2.5 µg/mL [1]. InhA IC ₅₀ : 1100 nM [2]. Improved derivatives show MIC as low as 0.6 µg/mL and IC ₅₀ of 90 nM [3].	High lipophilicity can limit bioavailability and lead to poor activity profiles in some derivatives [1] [4].
Ethionamide	Prodrug; requires activation by the bacterial enzyme EthA (a flavin monooxygenase) to form an active adduct that inhibits InhA [1] [3].	Activated form has high potency (K _i = 7 nM) [2].	Resistance commonly arises from mutations in the activating enzyme, EthA [1] [3].

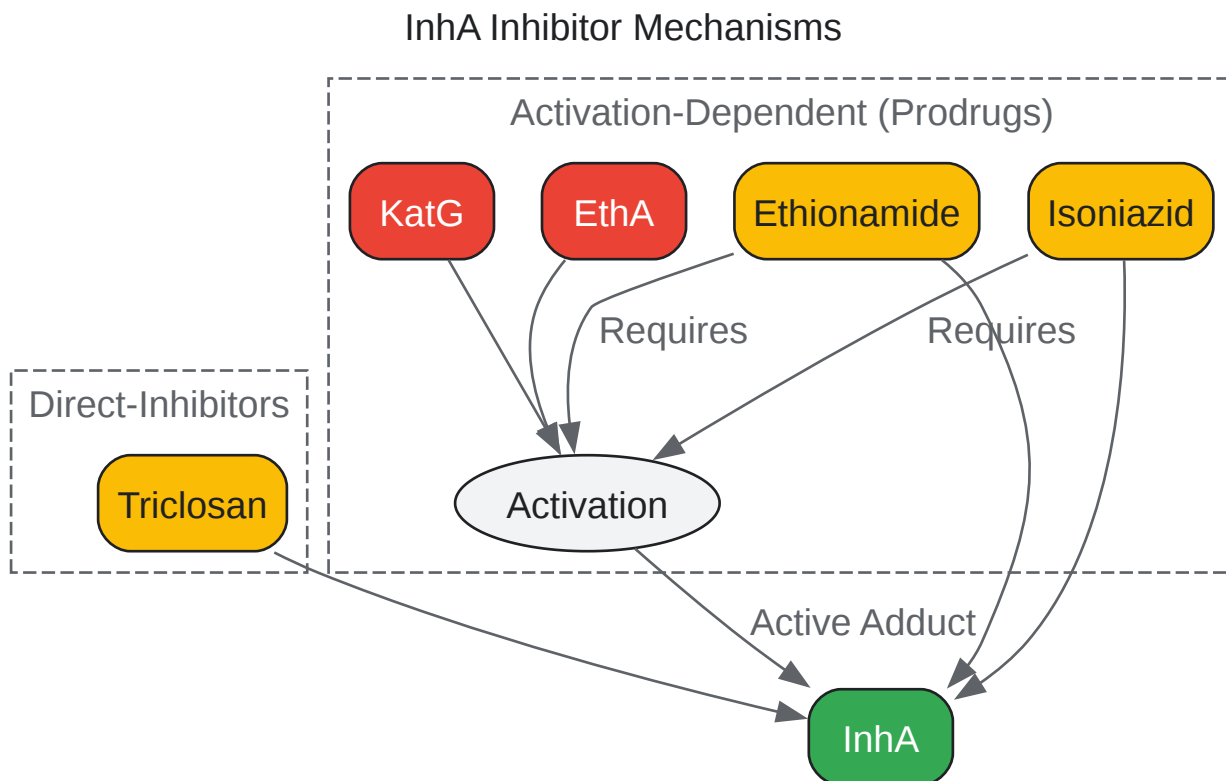
How to Locate Information on MtlnhA-IN-1

Since the specific compound was not found, here are suggested steps to locate the information you're seeking:

- **Verify the Compound Name and Identifier:** Ensure "**MtlnhA-IN-1**" is the precise and official name. Searching for a unique **Chemical Abstract Service (CAS) number** or a standardized **IUPAC name** can yield more accurate results.
- **Search Specialized Scientific Databases:**
 - **PubMed / MEDLINE:** Search for "[**MtlnhA-IN-1**] AND tuberculosis".
 - **Google Scholar:** Broader search may include pre-prints or theses.
 - **Chemical Databases:** Use platforms like **PubChem** or **ChemSpider** to find the compound's structure and linked bioactivity data.
- **Consult Related Publications:** The compound may be reported under a different project code or within a broader class of inhibitors. The search results mention other inhibitor classes like pyrrolidine carboxamides and diaryloxazolones [3], which are part of the active research field you can explore.

Research Context on InhA Inhibitor Development

The following diagram illustrates the primary mechanisms of known InhA inhibitors, which is the core focus of development efforts in this field.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. targeting InhA for anti-mycobacterial profiling [pmc.ncbi.nlm.nih.gov]
2. Triclosan derivatives: Towards potent inhibitors of drug ... [pmc.ncbi.nlm.nih.gov]
3. Biological Evaluation of Potent Triclosan-Derived Inhibitors ... [pmc.ncbi.nlm.nih.gov]
4. New InhA Inhibitors Based on Expanded Triclosan and Di- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparison of MtlInhA-IN-1 with triclosan and ethionamide].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12862828#comparison-of-mtinha-in-1-with-triclosan-and-ethionamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com